

Calcium 1-glycerophosphate molecular formula and weight

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Compound of Interest

Compound Name: Calcium 1-glycerophosphate

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Calcium 1-Glycerophosphate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical properties of **Calcium 1-Glycerophosphate**, a compound of interest in various scientific and pharmaceutical applications.

Chemical Identity and Properties

Calcium 1-glycerophosphate, also known as calcium 2,3-dihydroxypropyl phosphate, is a calcium salt of glycerophosphoric acid.^{[1][2][3]} It is a fine, white, slightly hygroscopic powder.^{[3][4][5]} The commercial product is often a mixture of the calcium beta-, D-, and L-alpha-glycerophosphates.^{[3][4][5]}

Table 1: Physicochemical Data for **Calcium 1-Glycerophosphate**

Property	Value	Source
Molecular Formula	C3H7CaO6P	[1][2][3][5][6]
Molecular Weight	210.14 g/mol	[1][2][3][4][5][6]
IUPAC Name	calcium;2,3-dihydroxypropyl phosphate	[1][2]
CAS Number	126-95-4	[1][2]
Percent Composition	C 17.15%, H 3.36%, Ca 19.07%, O 45.68%, P 14.74%	[4]

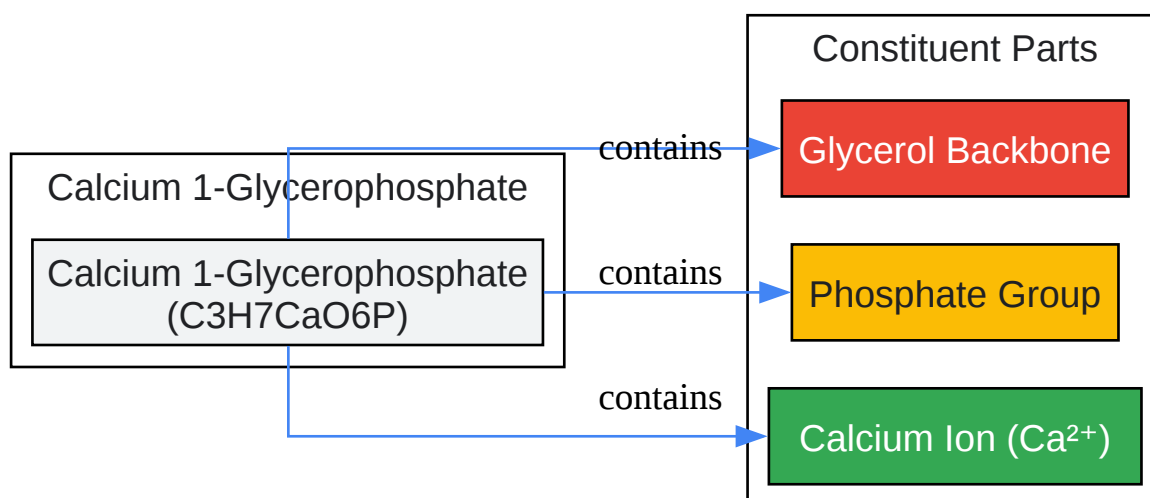
Experimental Considerations

Solubility:

A key consideration for experimental design is the solubility of **Calcium 1-Glycerophosphate**. It is soluble in approximately 50 parts of water and is nearly insoluble in alcohol and boiling water.[4] The aqueous solution is alkaline.[4] Notably, its solubility in water can be enhanced by the addition of citric or lactic acid.[4]

Molecular Structure and Composition

The molecular structure of **Calcium 1-Glycerophosphate** consists of a glycerophosphate anion and a calcium cation. The glycerophosphate component is derived from glycerol, a simple polyol, and phosphoric acid. The relationship between these components is illustrated in the diagram below.



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Molecular components of **Calcium 1-Glycerophosphate**.

Applications and Relevance in Research

Calcium glycerophosphate serves as a source of both calcium and phosphorus.[4][6] It is recognized as a safe food ingredient (GRAS) by the FDA for use as a nutrient supplement.[3][5] In the pharmaceutical and dental fields, it is utilized in oral hygiene products for its potential to prevent dental caries.[3][5][6] Research suggests it may enhance the remineralization of tooth enamel and act as a pH buffer in dental plaque.[3] Its application as a calcium and phosphate donor is also being investigated in the context of bone health.[6]

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